

# Personal protective equipment for handling PFI-90

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **PFI-90**

Cat. No.: **B15583005**

[Get Quote](#)

## Essential Safety and Handling Guide for PFI-90

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **PFI-90**. The following procedures and recommendations are designed to ensure safe operational use and disposal of this selective histone demethylase inhibitor.

## Immediate Safety and Personal Protective Equipment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **PFI-90** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). The SDS indicates that for handling and personal protection, "No special measures required"[\[1\]](#).

However, as a standard laboratory practice when handling any chemical, it is recommended to wear appropriate personal protective equipment (PPE) to minimize any potential risk.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes.
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from accidental spills.

## Operational Plans: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **PFI-90** and ensuring a safe laboratory environment.

Parameter	Guideline	Source
Storage Temperature	Store at -20°C.	Cayman Chemical
Shipping Conditions	Shipped at room temperature within the continental US; conditions may vary for other locations.	Cayman Chemical
Stability	Stable for at least 2 years when stored as directed.	MOLNOVA
Handling	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Avoid prolonged or repeated exposure.	Cayman Chemical

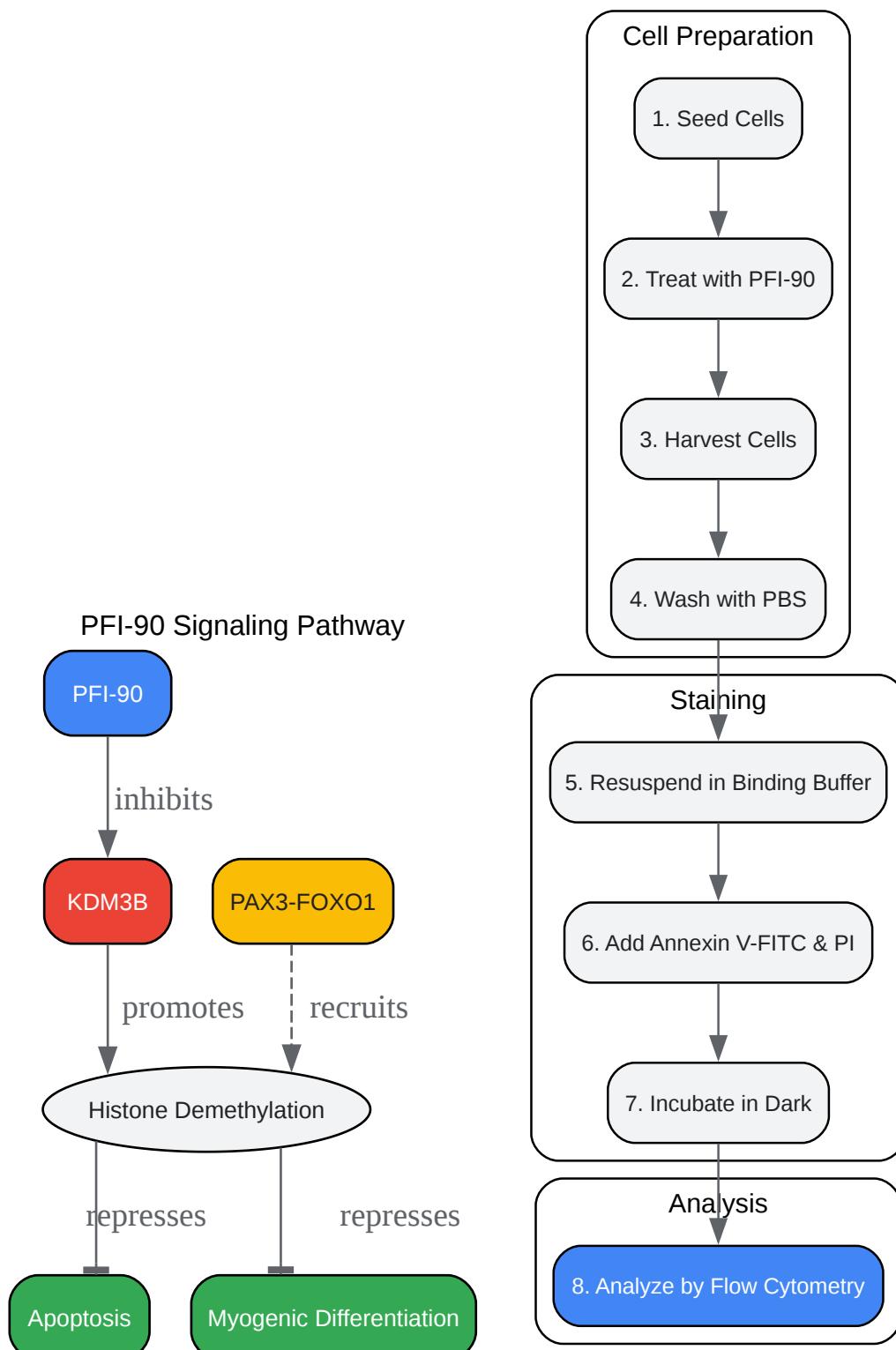
## Disposal Plan

Dispose of **PFI-90** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols. Do not allow the substance to enter sewers or surface and ground water[1].

## Mechanism of Action: PFI-90 Signaling Pathway

**PFI-90** is a selective inhibitor of the histone demethylase KDM3B.[2][3] It disrupts the oncogenic activity of the PAX3-FOXO1 fusion protein, a key driver in certain cancers like fusion-positive rhabdomyosarcoma.[4][5] This inhibition leads to increased histone methylation, ultimately inducing apoptosis (programmed cell death) and myogenic differentiation in cancer cells.[2][3]

## Apoptosis Assay Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. KDM3B inhibitors disrupt the oncogenic activity of PAX3-FOXO1 in fusion-positive rhabdomyosarcoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. "KDM3B inhibitors disrupt the oncogenic activity of PAX3-FOXO1 in fusion" by Yong Yean Kim, Berkley E. Gryder et al. [hsr.himmelfarb.gwu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling PFI-90]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583005#personal-protective-equipment-for-handling-pfi-90\]](https://www.benchchem.com/product/b15583005#personal-protective-equipment-for-handling-pfi-90)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)